

Safety, handling, and storage of 4-Fluorobenzenesulfonamide

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Compound of Interest

Compound Name: 4-Fluorobenzenesulfonamide

Cat. No.: B1215347

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An In-depth Technical Guide to the Safety, Handling, and Storage of 4-Fluorobenzenesulfonamide

This guide provides comprehensive safety information, handling procedures, and storage requirements for **4-Fluorobenzenesulfonamide** (CAS No: 402-46-0). It is intended for researchers, scientists, and professionals in drug development and other fields who handle this compound. **4-Fluorobenzenesulfonamide** is a versatile intermediate used in the synthesis of various biologically active molecules, including antibacterial agents and potential anti-tumor drugs.^{[1][2][3]}

Physical and Chemical Properties

4-Fluorobenzenesulfonamide is a white to almost white crystalline powder.^{[1][2]} Its physical and chemical properties are crucial for its application and safe handling.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₆ FNO ₂ S	[1][2][4]
Molecular Weight	175.18 g/mol	[1][2][4]
Appearance	White to almost white powder/crystal	[1][2][3]
Melting Point	124-127 °C	[1][2][4][5]
Boiling Point	307.9 ± 44.0 °C (Predicted)	[1][4][5]
Density	1.428 ± 0.06 g/cm ³ (Predicted)	[1][4][5]
Water Solubility	Soluble	[1][5][6]
Methanol Solubility	Soluble (30 mg/ml)	[1]
pKa	10.00 ± 0.10 (Predicted)	[1][5]
Flash Point	140 °C	[4]

Hazard Identification and Toxicology

Understanding the hazards associated with **4-Fluorobenzenesulfonamide** is fundamental to its safe use. It is classified as an irritant and can be toxic.[5][7]

GHS Hazard Classifications[7][8]

Classification	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Acute Toxicity, Dermal (Category 3)	H311: Toxic in contact with skin
Skin Irritation (Category 2)	H315: Causes skin irritation
Serious Eye Irritation (Category 2)	H319: Causes serious eye irritation
Acute Toxicity, Inhalation (Category 3)	H331: Toxic if inhaled
Specific Target Organ Toxicity — Single Exposure (Category 3)	H335: May cause respiratory irritation

Toxicological Data

Test	Route	Species	Dose	Reference(s)
LD50	Intraperitoneal	Mouse	562 mg/kg	[4]

Safe Handling and Storage

Proper handling and storage are critical to prevent exposure and maintain the integrity of the compound.

Precautions for Safe Handling

- Avoid contact with skin, eyes, and personal clothing.[9]
- Wash hands and any exposed skin thoroughly after handling.[9][10][11]
- Use only in a well-ventilated area or outdoors, preferably under a chemical fume hood.[9][10][12]
- Avoid breathing dust, fumes, or spray.[9][10]
- Do not eat, drink, or smoke when using this product.[10][11]
- Minimize dust generation and accumulation.[9]

Conditions for Safe Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[6][9][10][13]
- Keep away from sources of ignition.[9]
- Store locked up.[9][11][13]
- Incompatible materials include strong oxidizing agents and strong reducing agents.[6][13]

Diagram 1: Safe Handling and Storage Workflow

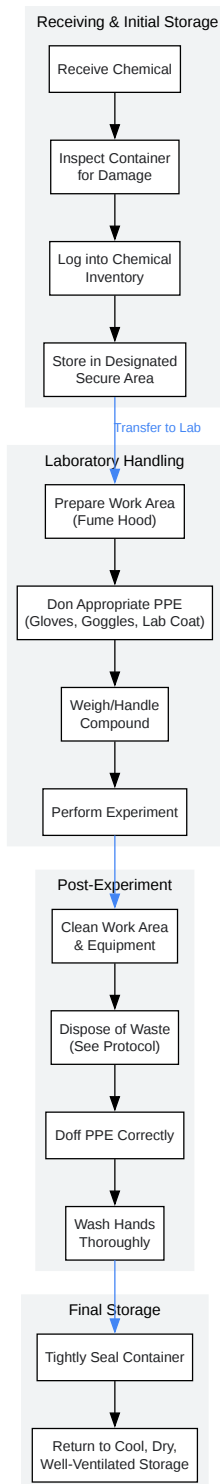
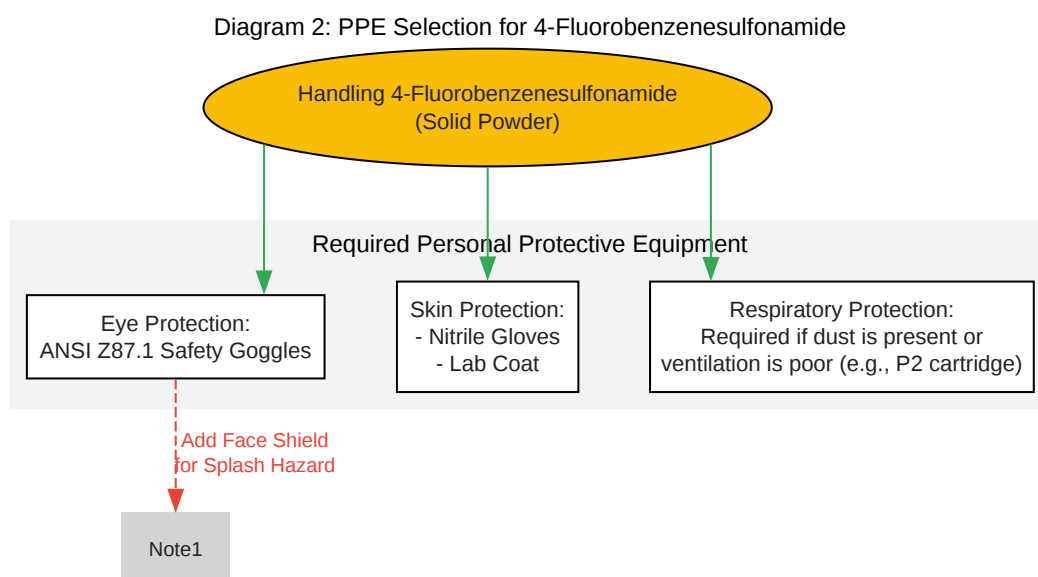
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Diagram 1: Safe Handling and Storage Workflow

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure during handling.

- Eye/Face Protection: Wear chemical safety goggles or glasses. A face shield may be necessary if there is a risk of splashing.[9][10][14]
- Skin Protection: Wear suitable protective clothing and chemical-resistant gloves (e.g., nitrile). [9][10][13] Long pants and closed-toe shoes are required.[14]
- Respiratory Protection: If ventilation is inadequate or dust is generated, use a NIOSH-approved respirator with appropriate cartridges (e.g., type P2).[8][10]



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Diagram 2: PPE Selection for **4-Fluorobenzenesulfonamide**

Emergency Procedures

In the event of an emergency, prompt and correct action is essential.

First-Aid Measures

Exposure Route	First-Aid Procedure	Reference(s)
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid.	[9] [10] [13]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Obtain medical attention.	[9] [10] [13]
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Remove contact lenses if present and easy to do. Obtain medical attention.	[9] [10] [13]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Obtain medical aid immediately.	[9] [10]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[\[10\]](#)[\[12\]](#)[\[13\]](#)
- Hazardous Combustion Products: Thermal decomposition can release irritating and toxic gases, including nitrogen oxides (NO_x), carbon oxides (CO, CO₂), sulfur oxides, and gaseous hydrogen fluoride (HF).[\[10\]](#)[\[12\]](#)[\[13\]](#)

Accidental Release Measures

- Personal Precautions: Wear appropriate protective equipment (see Section 4) and keep unprotected personnel away. Ensure adequate ventilation.[\[9\]](#)[\[13\]](#)
- Environmental Precautions: Prevent the product from entering drains, waterways, or soil.[\[9\]](#)
- Methods for Cleaning Up: For small spills, vacuum, sweep up, or absorb with inert material and place it into a suitable, labeled disposal container.[\[9\]](#)[\[15\]](#) For large spills, stop the flow of material if safe to do so and dike the spilled material.[\[15\]](#)

Experimental Protocols

Protocol 1: Standard Operating Procedure for Handling 4-Fluorobenzenesulfonamide

- Preparation:
 - Verify that an appropriate eyewash station and safety shower are accessible.[\[10\]](#)[\[13\]](#)
 - Designate a work area, preferably within a certified chemical fume hood.
 - Assemble all necessary equipment and reagents.
 - Don the required PPE: safety goggles, nitrile gloves, and a lab coat.[\[8\]](#)
- Execution:
 - Carefully open the container.
 - Weigh the required amount of **4-Fluorobenzenesulfonamide** on a tared weigh boat. Minimize the creation of dust.
 - Transfer the compound to the reaction vessel.
 - Tightly reseal the source container immediately after use.
- Post-Handling:

- Clean the work surface and any contaminated equipment.
- Dispose of contaminated disposables (e.g., weigh boats, gloves) in a designated hazardous waste container.[\[16\]](#)
- Remove PPE in the correct order to avoid self-contamination.
- Wash hands thoroughly with soap and water.[\[10\]](#)

Diagram 3: Spill Response Workflow

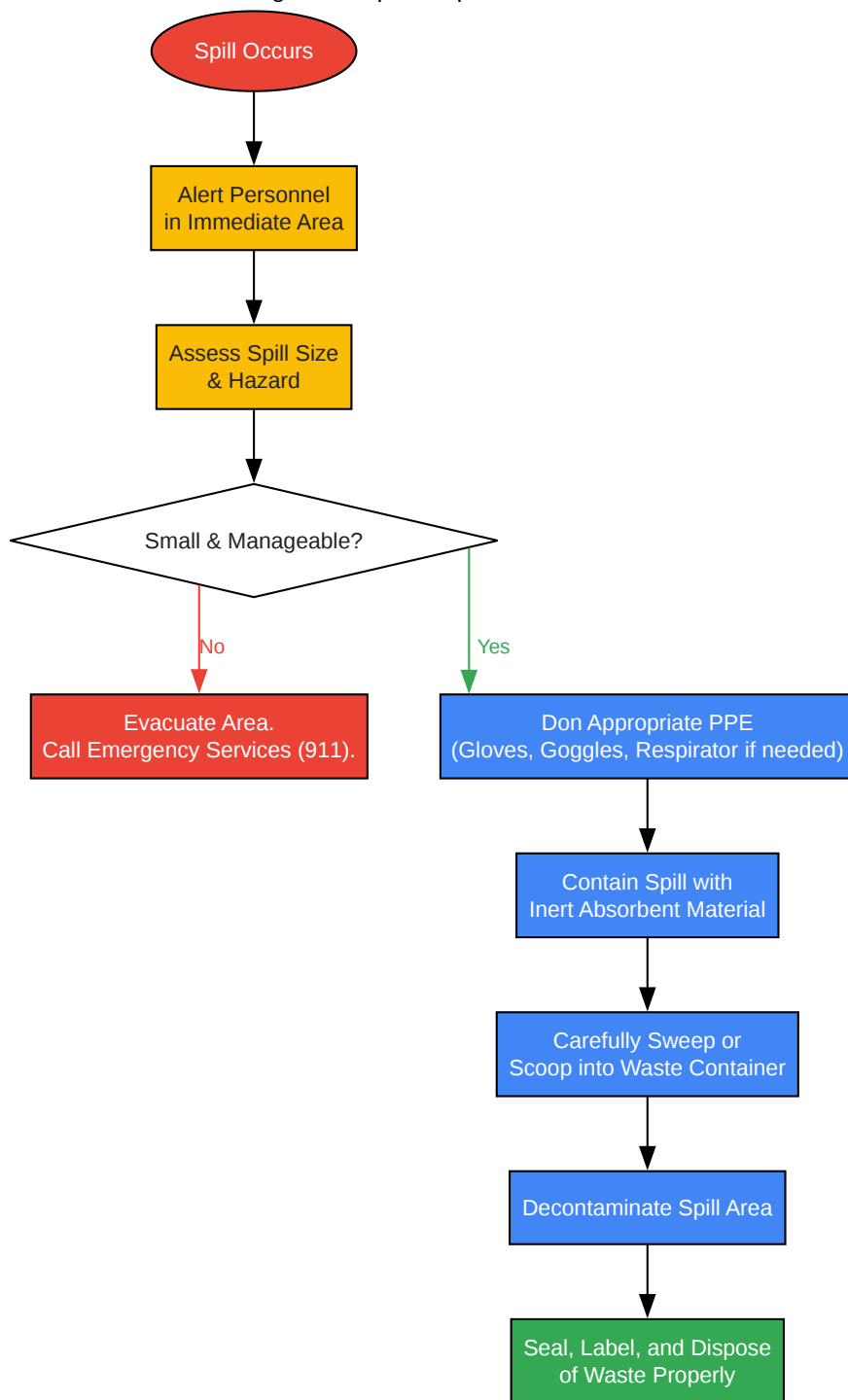
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Diagram 3: Spill Response Workflow

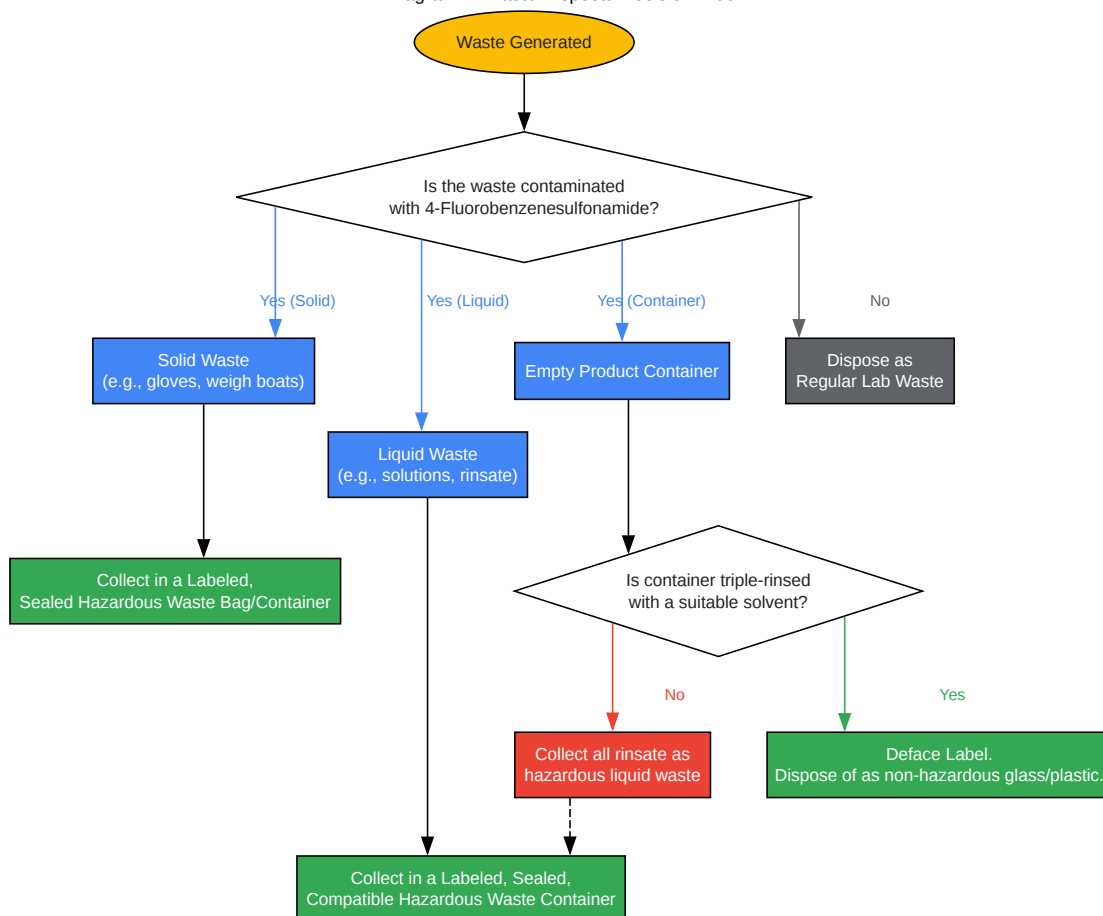
Protocol 2: Emergency Protocol for Spills of 4-Fluorobenzenesulfonamide

- Immediate Action:
 - Alert all personnel in the immediate vicinity of the spill.[\[17\]](#)
 - If the spill is large, flammable vapors are present, or you feel unwell, evacuate the area immediately and call for emergency assistance.[\[17\]](#)
- Containment (for manageable spills):
 - Ensure the area is well-ventilated. Turn off any ignition sources.[\[17\]](#)
 - Don appropriate PPE, including gloves, goggles, and respiratory protection if necessary.[\[9\]](#)
 - Prevent further spread. For powders, avoid actions that make it airborne. For solutions, use an inert absorbent material to create a dike around the spill.[\[9\]](#)[\[15\]](#)
- Cleanup:
 - Carefully sweep up the solid material and place it in a clearly labeled, sealable container for hazardous waste.[\[13\]](#)
 - Wipe the spill area with a damp cloth or absorbent pad, also placing this into the hazardous waste container.
 - Clean the surface thoroughly to remove any residual contamination.[\[15\]](#)
- Reporting and Restocking:
 - Report the incident to the laboratory supervisor or safety officer.
 - Dispose of the hazardous waste according to institutional and local regulations.[\[16\]](#)
 - Restock the spill kit.[\[18\]](#)

Disposal Considerations

Chemical waste must be disposed of in accordance with all applicable federal, state, and local environmental regulations. Do not dispose of down the drain or into the environment.^{[9][19]}
Dispose of contents and the container to an approved waste disposal plant.^{[9][11][13]}

Diagram 4: Waste Disposal Decision Tree



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